

Application Note & Protocol: Preparation of NMS-P515 Stock Solution

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Compound of Interest

Compound Name: NMS-P515

Cat. No.: B8609429

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the preparation, storage, and handling of a stock solution for **NMS-P515**, a potent and stereospecific PARP-1 inhibitor.^{[1][2]}

Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experimental results. The note includes key chemical properties, a step-by-step preparation guide, storage recommendations, and essential safety precautions.

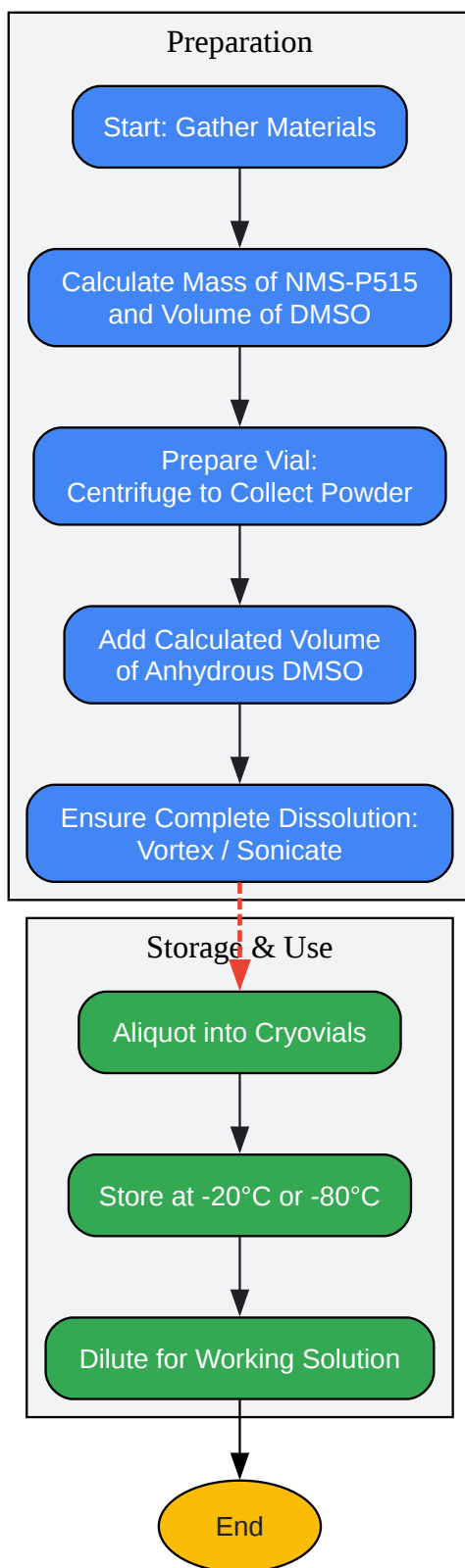
NMS-P515 Chemical Properties

A summary of the essential quantitative data for **NMS-P515** is presented below. This information is critical for accurate calculations and proper handling.

Property	Value	Source
Molecular Formula	C ₂₁ H ₂₉ N ₃ O ₂	^{[1][3]}
Molecular Weight	355.47 g/mol	^{[1][3]}
Primary Solvent	Dimethyl Sulfoxide (DMSO)	^[4]
CAS Number	1262395-13-0	^{[1][2]}

Experimental Workflow Diagram

The following diagram outlines the general workflow for preparing the **NMS-P515** stock solution.



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Caption: Workflow for **NMS-P515** stock solution preparation and storage.

Experimental Protocol

This protocol details the steps to prepare a 10 mM stock solution of **NMS-P515** in DMSO.

3.1 Materials and Equipment

- **NMS-P515** powder
- Anhydrous or molecular biology-grade Dimethyl Sulfoxide (DMSO)[5][6]
- Analytical balance
- Microcentrifuge
- Vortex mixer and/or sonicator
- Calibrated micropipettes and sterile tips
- Sterile microcentrifuge tubes or cryovials
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

3.2 Calculation of Required Mass

To prepare a stock solution of a specific concentration, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

Example Calculation for 1 mL of a 10 mM Stock Solution:

- $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 355.47 \text{ g/mol}$
- $\text{Mass (mg)} = 3.55 \text{ mg}$

Therefore, 3.55 mg of **NMS-P515** is required to make 1 mL of a 10 mM stock solution.

3.3 Step-by-Step Preparation Procedure

- **Prepare the Vial:** Before opening, briefly centrifuge the vial containing the **NMS-P515** powder at a low speed (e.g., 200-500 RPM) to ensure all the powder is collected at the bottom.[\[4\]](#)
- **Weigh the Compound:** Carefully weigh the calculated amount of **NMS-P515** (e.g., 3.55 mg) using an analytical balance. For small quantities (typically ≤ 10 mg), it is often recommended to dissolve the entire contents of the manufacturer's vial and calculate the volume of DMSO needed to achieve the target concentration.[\[7\]](#)
- **Add Solvent:** Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the vial containing the **NMS-P515** powder.
- **Dissolve the Compound:** Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. If necessary, gentle warming or brief sonication can be used to aid dissolution.[\[4\]](#) Visually inspect the solution against a light source to ensure no particulates are visible.
- **Aliquot for Storage:** To prevent degradation from repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots in sterile cryovials.[\[2\]](#)[\[7\]](#)

Storage and Stability

Proper storage is essential to maintain the potency of the **NMS-P515** stock solution.

Condition	Storage Temperature	Duration	Recommendations
Powder (Lyophilized)	-20°C	Up to 3 years	Keep desiccated. [2] [4]
Stock Solution in DMSO	-20°C	Up to 1 month [1] [2]	Recommended for short-term storage.
Stock Solution in DMSO	-80°C	Up to 6 months [1]	Recommended for long-term storage.

Note: Always avoid multiple freeze-thaw cycles.[\[2\]](#)[\[7\]](#) When ready to use, thaw an aliquot at room temperature and briefly centrifuge before opening.

Safety and Handling Precautions

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves, when handling **NMS-P515** and DMSO.[8]
- Ventilation: Handle the compound and solvent in a well-ventilated area or a chemical fume hood.
- Handling: Avoid inhalation of dust and direct contact with skin and eyes.[8] In case of contact, wash the affected area thoroughly with water.
- DMSO Properties: DMSO is a powerful solvent that can penetrate the skin and may carry dissolved substances with it.[6] Exercise extreme caution and prevent skin contact.
- Disposal: Dispose of all waste materials according to institutional and local environmental regulations.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. shellchemtech.com [shellchemtech.com]
- 3. labsolu.ca [labsolu.ca]
- 4. file.selleckchem.com [file.selleckchem.com]
- 5. Dimethyl sulfoxide - Wikipedia [en.wikipedia.org]
- 6. Dimethyl Sulfoxide | (CH₃)₂SO | CID 679 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. captivatebio.com [captivatebio.com]
- 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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